

# Decay Scheme of Samarium-152 Parent Nuclides: A Technical Guide

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## Compound of Interest

Compound Name: Samarium-152

Cat. No.: B085415

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This technical guide provides a comprehensive overview of the decay schemes of the primary parent nuclides of **Samarium-152** ( $^{152}\text{Sm}$ ), a stable isotope of significant interest in various scientific fields. The decay pathways of its principal parent nuclides, Promethium-152 ( $^{152}\text{Pm}$ ) and Europium-152 ( $^{152}\text{Eu}$ ), are detailed, including data on half-lives, decay energies, and branching ratios. This document also outlines the experimental methodologies employed for the determination of these nuclear properties, adhering to rigorous standards of data presentation and visualization for clarity and precision.

## Introduction to the Decay Progenitors of Samarium-152

**Samarium-152** is a stable nuclide with 62 protons and 90 neutrons. Its primary formation in the context of radioactive decay chains originates from the beta decay of Promethium-152 and the electron capture and beta-plus decay of Europium-152. A precursor to one of these parents, Neodymium-152 ( $^{152}\text{Nd}$ ), also contributes to the formation of  $^{152}\text{Sm}$  through a decay chain. Understanding these decay schemes is crucial for applications in nuclear physics, astrophysics, and the production and purification of medical radioisotopes.

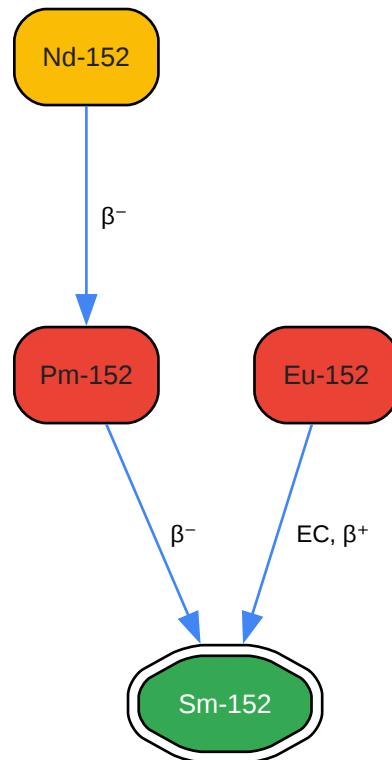
## Decay Chain Overview

The principal decay pathways leading to the formation of stable  $^{152}\text{Sm}$  involve the following parent and precursor nuclides:

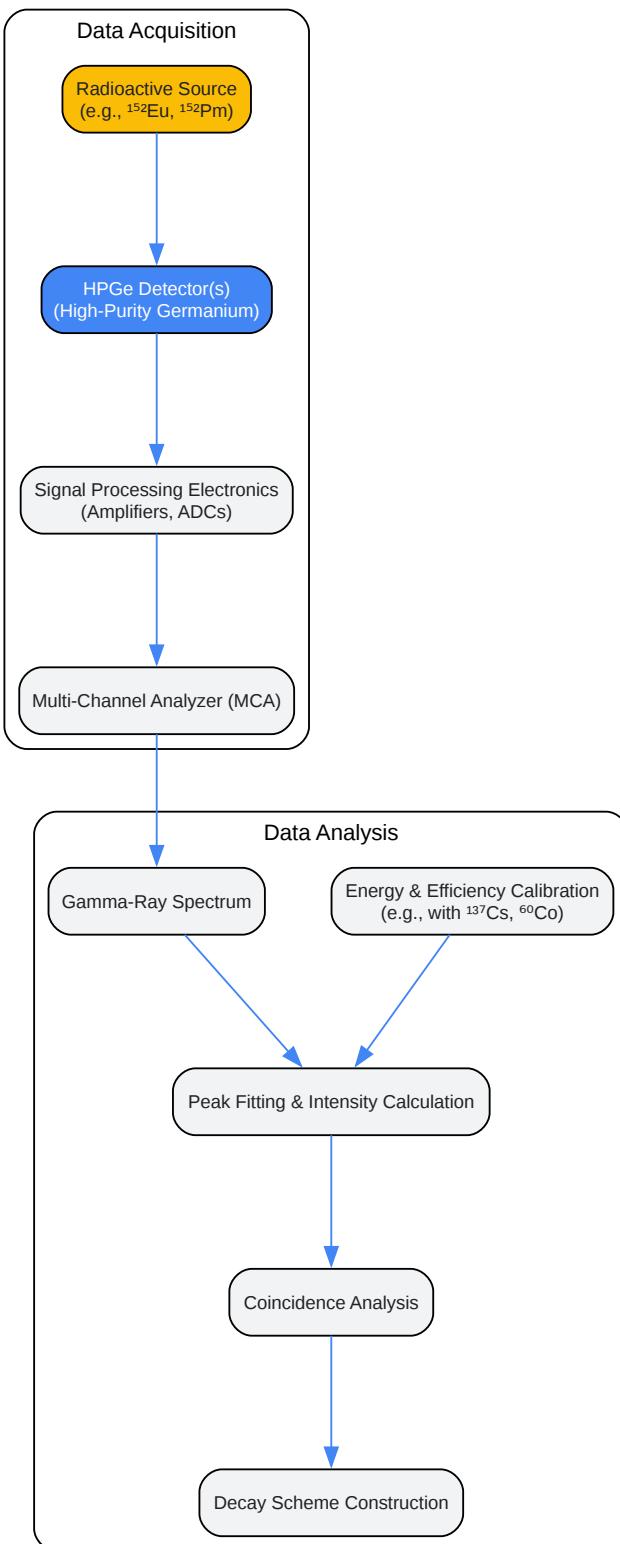
- Neodymium-152 ( $^{152}\text{Nd}$ ): The precursor to  $^{152}\text{Pm}$ .
- Promethium-152 ( $^{152}\text{Pm}$ ): A direct parent of  $^{152}\text{Sm}$ , existing in multiple isomeric states.
- Europium-152 ( $^{152}\text{Eu}$ ): A direct parent of  $^{152}\text{Sm}$ , which also decays to Gadolinium-152.

The logical flow of this decay chain is visualized in the diagram below.

## Decay Chain Leading to Samarium-152



## Experimental Workflow for Decay Scheme Determination

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